Hazard Identification and Toxicological Profile

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Compound of Interest	
Compound Name:	*Indole-d7*
CAS No.:	*73509-20-3*
Cat. No.:	*B3044205*

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Indole-d7, like indole, is classified as a hazardous substance. Its toxicological properties necessitate careful handling to avoid exposure. The Globally Harmonized System (GHS) of Classification and Labelling of Chemicals provides a clear framework for understanding these risks.

GHS Classification

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed
Acute Toxicity, Dermal	Category 3	H311: Toxic in contact with skin
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	Category 1 / 2	H318: Causes serious eye damage / H319: Causes serious eye irritation[3]
Specific target organ toxicity — single exposure	Category 3	H335: May cause respiratory irritation
Hazardous to the aquatic environment, acute hazard	Category 1	H400: Very toxic to aquatic life

Source: Adapted from various Safety Data Sheets for Indole and **Indole-d7**.[3]

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Toxicological Summary

The primary routes of exposure are ingestion, skin contact, and inhalation.[4] Studies on indole have established it as a moderately hazardous substance.[5]

- Oral Toxicity: Indole is harmful if swallowed, with reported LD50 values of 1200 mg/kg in rats and 750 mg/kg in mice.[5]
- Dermal Toxicity: It is classified as toxic in contact with skin.[3] Promptly washing the affected area after any contact is crucial.
- Irritation: Indole is a strong irritant to the eyes and a moderate irritant to the skin and respiratory tract.[5] Direct contact can cause serious eye damage.[3] Inhalation of dust may lead to respiratory irritation.[3]

The causality behind these classifications lies in indole's chemical structure and reactivity. As an aromatic heterocyclic compound, it can interact with biological macromolecules, leading to irritation and toxicity upon exposure.

Personal Protective Equipment (PPE)

A multi-layered approach to PPE is essential to create a reliable barrier against exposure. The choice of PPE should be based on a thorough risk assessment of the procedures being performed.

- Hand Protection: Nitrile gloves are a standard requirement. Given the dermal toxicity, it is advisable to double-glove, especially when handling the solid compound or concentrated solutions.[4] Gloves should be inspected for pinholes before use and changed immediately if contamination is suspected.[4]
- Eye and Face Protection: Safety goggles are mandatory to protect against dust particles and splashes.[4] When handling larger quantities of the solid or when there is a significant risk of splashing, a face shield should be worn in addition to goggles.[4]
- Body Protection: A laboratory coat must be worn at all times. For procedures with a higher risk of spills, an acid-resistant apron is recommended.[4] Long pants and closed-toe shoes are required for all laboratory work.[4]

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- Respiratory Protection: Work with solid **Indole-d7** should be conducted in a certified chemical fume hood or a ventilated enclosure to control dust.[3][6] If engineering controls are not sufficient, a properly fitted N95 dust mask or a higher-level respirator should be used.

Safe Handling and Experimental Protocols

Adherence to established protocols is the cornerstone of laboratory safety. The following step-by-step procedures are designed to minimize exposure during common laboratory workflows involving **Indole-d7**.

Preparation of Stock Solutions

This protocol outlines the procedure for accurately weighing solid **Indole-d7** and preparing a stock solution, a common first step in its use as an internal standard.[7]

Methodology:

- Preparation: Don all required PPE (lab coat, double nitrile gloves, safety goggles). Ensure the chemical fume hood is operational and the work area is clean and uncluttered. Protect the work surface with disposable plastic-backed absorbent paper.[4]

- Weighing: Perform all manipulations of solid **Indole-d7** within the fume hood. Use an analytical balance with a draft shield. Tare a suitable weighing vessel (e.g., a glass vial). Carefully transfer the required amount of **Indole-d7** powder to the vessel using a clean spatula. Avoid creating dust.[3]

- Dissolution: Cap the weighing vessel immediately after weighing. Add the appropriate solvent (e.g., methanol) to the vessel.[7] Ensure the vial is securely capped and mix by gentle inversion or vortexing until the solid is fully dissolved.

- Storage of Stock Solution: Transfer the resulting stock solution to a clearly labeled, sealed container (e.g., an amber glass vial).[8] The label should include the compound name, concentration, solvent, date of preparation, and appropriate hazard pictograms.

- Cleanup: Decontaminate the spatula and weighing vessel with an appropriate solvent. Dispose of all contaminated disposables (e.g., gloves, absorbent paper) in the designated hazardous waste container. Wash hands thoroughly after completing the procedure.[3]

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General Handling Workflow

The following diagram illustrates the lifecycle of **Indole-d7** within a laboratory setting, emphasizing the critical control points for safety.

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Sources

- 1. resolvemass.ca [resolvemass.ca]
- 2. medchemexpress.com [medchemexpress.com]
- 3. cdhfinechemical.com [cdhfinechemical.com]
- 4. Article - Laboratory Safety Manual - ... [policies.unc.edu]
- 5. [Toxicological characteristic of indole as a basis for its hygienic regulation] - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. artsci.usu.edu [artsci.usu.edu]
- 7. A Selective and Sensitive LC-MS/MS Method for Quantitation of Indole in Mouse Serum and Tissues - PMC [pmc.ncbi.nlm.nih.gov]
- 8. publications.jrc.ec.europa.eu [publications.jrc.ec.europa.eu]
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